

trans-1,2-Dibenzoylethylene CAS number and molecular weight

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Compound of Interest

Compound Name: **trans-1,2-Dibenzoylethylene**

Cat. No.: **B146848**

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An In-depth Technical Guide to trans-1,2-Dibenzoylethylene

This technical guide provides a comprehensive overview of **trans-1,2-Dibenzoylethylene**, a key organic compound utilized in various chemical syntheses. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, spectroscopic data, and established experimental protocols.

Core Properties of trans-1,2-Dibenzoylethylene

trans-1,2-Dibenzoylethylene, also known as (E)-1,4-diphenyl-2-butene-1,4-dione, is a yellow crystalline solid.^[1] It serves as a valuable building block in organic synthesis.^[1] The table below summarizes its fundamental chemical and physical properties.

Property	Value
CAS Number	959-28-4[2][3]
Molecular Formula	C ₁₆ H ₁₂ O ₂ [2][3]
Molecular Weight	236.27 g/mol [4][5]
Appearance	Yellow crystalline powder or flakes[1][4][6]
Melting Point	108.0°C to 112.0°C[4][7]
Solubility in Water	Insoluble[1][4]
Purity (typical)	96% - 98% min. (GC)[4][8][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **trans-1,2-Dibenzoylethylene**. Key data from various spectroscopic techniques are summarized below.

Spectroscopic Data	Values and Characteristics
Infrared (IR) Spectrum	Data available, authentic spectrum can be referenced.[2][4]
¹³ C NMR Spectrum	Available from various chemical suppliers.[10]
¹ H NMR Spectrum	Available for structural confirmation.[11]
Mass Spectrum (electron ionization)	Available through the NIST Chemistry WebBook.[2][3]
UV-Visible Spectroscopy	Wavelength of maximum absorption (λ_{max}) is 269 nm.[12]

Key Experimental Protocols

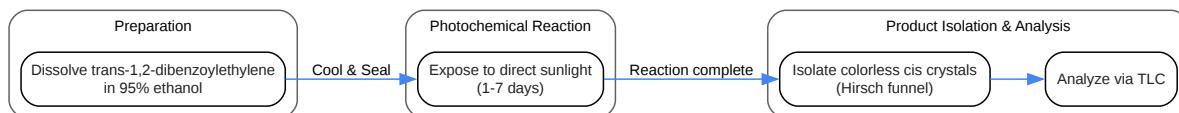
trans-1,2-Dibenzoylethylene is a versatile substrate for several important organic reactions. Detailed methodologies for key experiments are provided below.

Photochemical Isomerization to cis-1,2-Dibenzoylethylene

This protocol describes the conversion of the trans isomer to the cis isomer using sunlight.

Methodology:

- Dissolve 100 mg of **trans-1,2-dibenzoylethylene** in 5.0 mL of 95% ethanol in a 13 x 100-mm test tube, with stirring and gentle heating.[12]
- After cooling, seal the test tube and expose it to direct sunlight for a period of 1 to 7 days.[12]
- During this time, the yellow crystals of the trans isomer will convert to colorless crystals of the cis isomer.[12][13]
- Isolate the colorless cis product using a Hirsch funnel.[12]
- The extent of isomerization can be monitored using thin-layer chromatography (TLC) on silica gel with methylene chloride as the eluent and visualization under UV light.[12]



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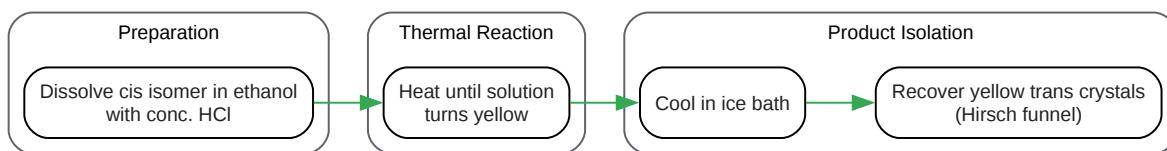
Photochemical Isomerization Workflow

Thermal Isomerization to trans-1,2-Dibenzoylethylene

This protocol details the acid-catalyzed thermal conversion of the cis isomer back to the more stable trans isomer.

Methodology:

- To the isolated cis crystals, add 4.0 mL of 95% ethanol and one drop of concentrated hydrochloric acid.[12]
- Heat the mixture with stirring until all the solid dissolves and the solution turns yellow.[12]
- Cool the solution in an ice bath to precipitate the yellow **trans-1,2-dibenzoylethylene**.[12]
- Recover the product using a Hirsch funnel.[12]



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Thermal Isomerization Workflow

Applications in Synthesis

trans-1,2-Dibenzoylethylene is a recognized intermediate in the synthesis of various organic molecules. Notably, it is a key precursor for Michael adducts, which are used to generate biologically potent heterocyclic compounds with potential antimicrobial properties.[7] Its ability to participate in reactions such as condensations and aromatic substitutions makes it a versatile reagent in the synthesis of pharmaceuticals and agrochemicals.[1]

Safety and Handling

trans-1,2-Dibenzoylethylene is stable under normal temperatures and pressures.[6] However, it may cause eye, skin, respiratory, and digestive tract irritation.[6] It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.[1] Conditions to avoid include the generation of dust, excess heat, and contact with strong oxidants.[6]

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